Technical Support Center: Synthesis of Substituted Pyrrolidinone Compounds

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Compound of Interest

Compound Name:	*(S)-(4-N-Boc-Amino-2-oxo-pyrrolidin-1-yl)-acetic acid*
CAS No.:	*135415-24-6*
Cat. No.:	*B159641*

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Welcome to the technical support center for the synthesis of substituted pyrrolidinone compounds. This guide is designed for researchers, chemists, and drug development professionals who are navigating the complexities of synthesizing this important class of heterocycles. The pyrrolidinone scaffold is a privileged structure in medicinal chemistry, appearing in numerous biologically active compounds and FDA-approved drugs. However, its synthesis is often fraught with challenges related to yield, selectivity, and purity.

This document provides in-depth, field-proven insights in a troubleshooting-focused, question-and-answer format. We will delve into the causality behind common experimental issues and offer robust, validated protocols to overcome them.

Troubleshooting Guide & FAQs

This section directly addresses specific issues you may encounter during your experiments.

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Section 1: Poor Yields & Incomplete Reactions

Q1: My Paal-Knorr synthesis of a substituted pyrrolidinone is giving a low yield or failing to complete. What are the likely causes and how can I fix this?

A1: Low yields in the Paal-Knorr synthesis, a classic method involving the condensation of a 1,4-dicarbonyl compound with a primary amine, are a frequent issue.[1][2] The root cause often lies in suboptimal reaction conditions, the reactivity of your specific substrates, or an inappropriate catalytic system.

Causality & Troubleshooting Steps:

- Harsh Reaction Conditions: Traditional Paal-Knorr conditions often involve prolonged heating in strong acids, which can lead to the degradation of sensitive starting materials or the desired pyrrolidinone product, resulting in tar formation.[2][3]
  - Solution: Systematically screen reaction temperatures and times. Often, lowering the temperature and extending the reaction time can prevent degradation. Microwave irradiation is an excellent alternative for significantly reducing reaction times and improving yields by providing efficient and uniform heating.[1][3]
- Poorly Reactive Substrates:
  - Amines: If your primary amine contains strong electron-withdrawing groups, its nucleophilicity is reduced, leading to a sluggish reaction.[3]
  - Dicarbonyls: Sterically hindered 1,4-dicarbonyl compounds can physically impede the approach of the amine.
  - Solution: For poorly reactive amines, more forcing conditions like higher temperatures may be necessary. For sterically hindered substrates, consider using a less bulky and more active catalyst (e.g., certain Lewis acids over Brønsted acids) and expect longer reaction times.[3][4]
- Inappropriate Catalyst: The choice and concentration of the acid catalyst are critical. While catalysis is generally required, excessively strong acids (pH < 3) can favor the formation of a

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furan byproduct, consuming your starting dicarbonyl.[1][5]

- Solution: If furan formation is suspected (see Q6), switch to a milder Brønsted acid (e.g., acetic acid) or a Lewis acid catalyst.[4][5] In some cases, the reaction can proceed under neutral conditions, albeit more slowly.[4]

Q2: My intramolecular aza-Michael addition to form the pyrrolidinone ring is stalling. How can I drive the reaction to completion?

A2: The intramolecular aza-Michael addition is a powerful method for forming the pyrrolidinone ring, but its success is highly dependent on the nucleophilicity of the nitrogen atom and the electrophilicity of the Michael acceptor.[6][7]

Causality & Troubleshooting Steps:

- Low Nucleophilicity of the Amine/Amide: If the nitrogen atom is part of a sulfonamide or is attached to a strong electron-withdrawing group, its ability to act as a nucleophile is diminished.
  - Solution: The addition of a suitable catalyst can activate the system. For less nucleophilic N-protected amino groups, a catalytic amount of a Lewis acid like bismuth(III) triflate can promote the cyclization.[8] The choice of the protecting group on the nitrogen is also critical and can significantly influence the stereochemical outcome.[8]
- Reversibility: The aza-Michael addition can be a reversible process, especially at elevated temperatures.[9] This can lead to an equilibrium mixture of starting material and product.
  - Solution: Running the reaction at the lowest feasible temperature can shift the equilibrium towards the thermodynamically favored cyclized product. If the reaction is performed under basic conditions, carefully selecting a non-nucleophilic base and ensuring its stoichiometry can prevent unwanted side reactions.

Section 2: Stereoselectivity & Regioselectivity Issues

Q3: I am struggling to control stereochemistry in my pyrrolidinone synthesis. What are the most effective strategies for achieving high diastereoselectivity?

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A3: Achieving stereocontrol is a central challenge in synthesizing complex, biologically active pyrrolidinones. The strategy depends heavily on the chosen synthetic route, whether you start from acyclic precursors or functionalize an existing ring.[10]

Key Strategies & Methodologies:

- 1,3-Dipolar Cycloadditions: This is one of the most powerful methods for constructing the pyrrolidinone ring with high stereocontrol, potentially forming up to four new stereocenters in a single step.[11] The reaction between an azomethine ylide and a dipolarophile is often highly stereo- and regioselective.[11][12]
    - Expert Insight: The use of a chiral N-tert-butanesulfinyl group on an azadiene has been shown to act as an effective chiral auxiliary, directing the cycloaddition to yield densely substituted pyrrolidines with excellent diastereoselectivity.[12] The final stereochemistry is induced by the configuration of the sulfinyl group.[12]
- Substrate-Controlled Diastereoselectivity: When starting with a chiral precursor, such as L-proline or 4-hydroxyproline, the existing stereocenters can direct the stereochemical outcome of subsequent functionalization steps.[10]
- Catalytic Asymmetric Synthesis: The use of chiral catalysts can induce enantioselectivity in the ring-forming step. For example, chiral phosphoric acids have been used to catalyze enantioselective intramolecular aza-Michael cyclizations.[13]
- Heterogeneous Catalytic Hydrogenation: The reduction of highly substituted pyrrole systems can proceed with excellent diastereoselectivity. The mechanism often involves a two-step sequence where the initial reduction of an exocyclic double bond creates a stereocenter that directs the subsequent hydrogenation of the pyrrole ring.[14]

Q4: My reaction is producing a mixture of regioisomers. How can I improve regioselectivity?

A4: Regioisomeric mixtures often arise when a reactant has multiple reactive sites that can participate in the key bond-forming step. Overcoming this requires fine-tuning the reaction conditions or employing a catalyst that can differentiate between these sites.

Example & Solution: Cobalt-Catalyzed Reductive Coupling

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A novel method for the regioselective synthesis of pyrrolidinones involves the cobalt-catalyzed reductive coupling of nitriles and acrylamides.[15]

- Mechanism: The reaction proceeds via the formation of a cobaltaazacyclopentene intermediate. The inherent electronic and steric properties of this intermediate guide the subsequent protonation and cyclization steps, leading to a single major regioisomer.[15]
- Key to Selectivity: This method demonstrates excellent regioselectivity because the cobalt catalyst orchestrates the coupling in a specific orientation before the ring is closed. The reaction conditions—employing $Co(dppe)I_2$ as the catalyst, zinc as the reductant, and water as a proton source—are crucial for this outcome.[15]

Section 3: Side Reactions & Impurity Formation

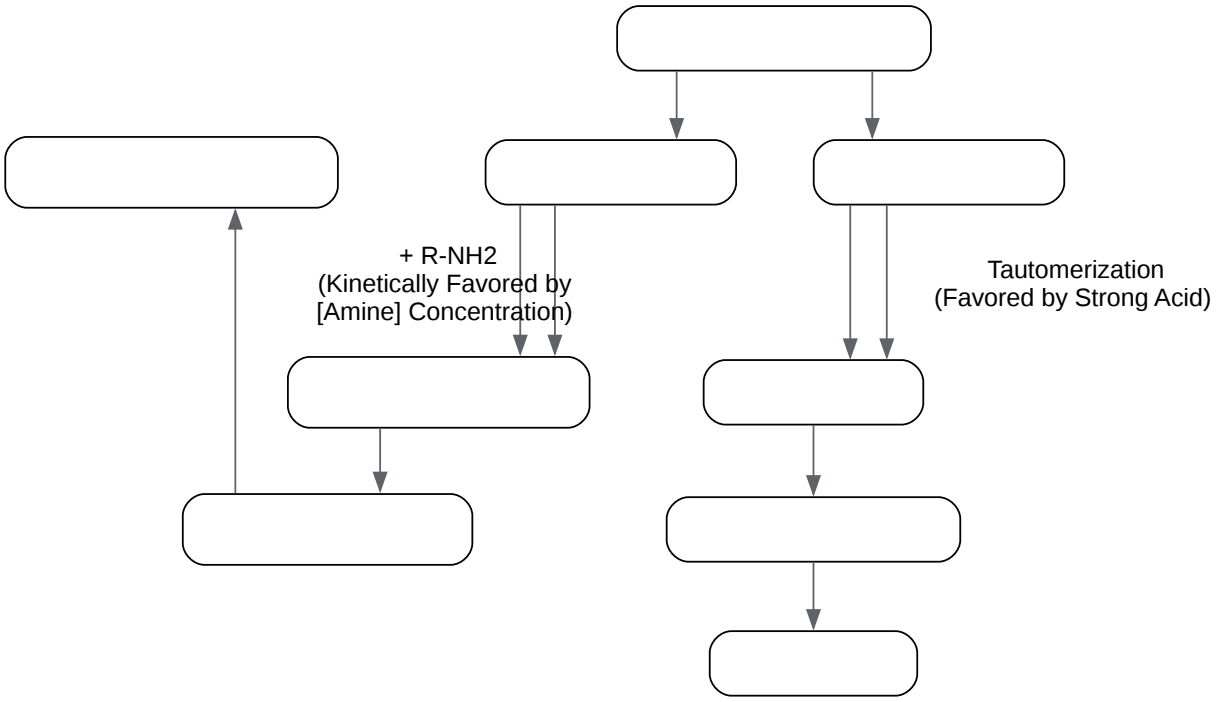
Q5: I am observing a significant amount of a furan byproduct in my Paal-Knorr reaction. How can I minimize this?

A5: Furan formation is the most common side reaction in the Paal-Knorr synthesis of pyrroles (and by extension, pyrrolidinones if the precursor is suitable).[1] It occurs via the acid-catalyzed intramolecular cyclization of the 1,4-dicarbonyl compound, competing directly with the desired reaction with the amine.[16]

Mitigation Strategies:

- pH Control: This is the most critical factor. The furan pathway is highly favored under strongly acidic conditions (pH < 3). Maintaining a neutral or weakly acidic environment is key.[5] Avoid strong mineral acids like HCl or H_2SO_4.
- Catalyst Choice: Opt for a milder catalyst. Weak Brønsted acids like acetic acid or Lewis acids such as $Sc(OTf)_3$ are often more selective for pyrrole formation.[4][5]
- Increase Amine Concentration: Using an excess of the amine kinetically favors the bimolecular reaction with the dicarbonyl over the unimolecular cyclization to the furan.[3]
- Reaction Monitoring: Closely monitor the reaction's progress with TLC or GC. Stop the reaction as soon as the starting material is consumed to prevent the product from degrading under the reaction conditions.

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Caption: Paal-Knorr: Pyrrolidinone vs. Furan Formation.

Q6: My Ring-Closing Metathesis (RCM) reaction is inefficient, producing dimers or failing altogether. How can I optimize it?

A6: RCM is a cornerstone for synthesizing macrocycles, but it is sensitive to several factors, particularly for forming the pyrrolidinone-containing rings.[17]

Troubleshooting Steps:

- Catalyst Poisoning: The nitrogen atom in the substrate can coordinate to the ruthenium catalyst, leading to deactivation. Furthermore, impurities in starting materials can poison the catalyst.[17]

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- Solution: If catalyst poisoning is suspected, consider using a nitrogen-chelating substrate or a catalyst more robust to Lewis bases. Sometimes, the addition of a mild acid can protonate the basic nitrogen, preventing it from interfering with the catalyst.[18] Ensure all starting materials and solvents are rigorously purified.

- Concentration & Dimerization: RCM is an intramolecular reaction that competes with intermolecular dimerization. At high concentrations, the intermolecular pathway is favored.
  - Solution: Perform the reaction under high dilution conditions (typically 0.001–0.01 M). Using a syringe pump to add the substrate slowly to the reaction vessel containing the catalyst can help maintain a low instantaneous concentration, favoring the desired intramolecular cyclization.

- Catalyst Choice: The activity and stability of Grubbs-type catalysts vary significantly.
  - Solution: Screen different generations of Grubbs and Hoveyda-Grubbs catalysts. Second and third-generation catalysts are often more active and have better functional group tolerance.[19]

Section 4: Challenges with Specific Substrates

Q7: My starting materials contain sensitive functional groups (esters, halides, etc.) that are not surviving the reaction conditions. What is the best approach?

A7: When dealing with complex molecules, protecting reactive functional groups is a crucial strategy to ensure they are not altered during synthesis.[20] This involves temporarily masking the group, performing the desired transformation, and then removing the mask (deprotection).[21]

A Logic for Choosing a Protecting Group Strategy:

- Identify the Sensitive Group and Reaction Conditions: Determine which functional group is reacting undesirably and the nature of the conditions (acidic, basic, reductive, oxidative).

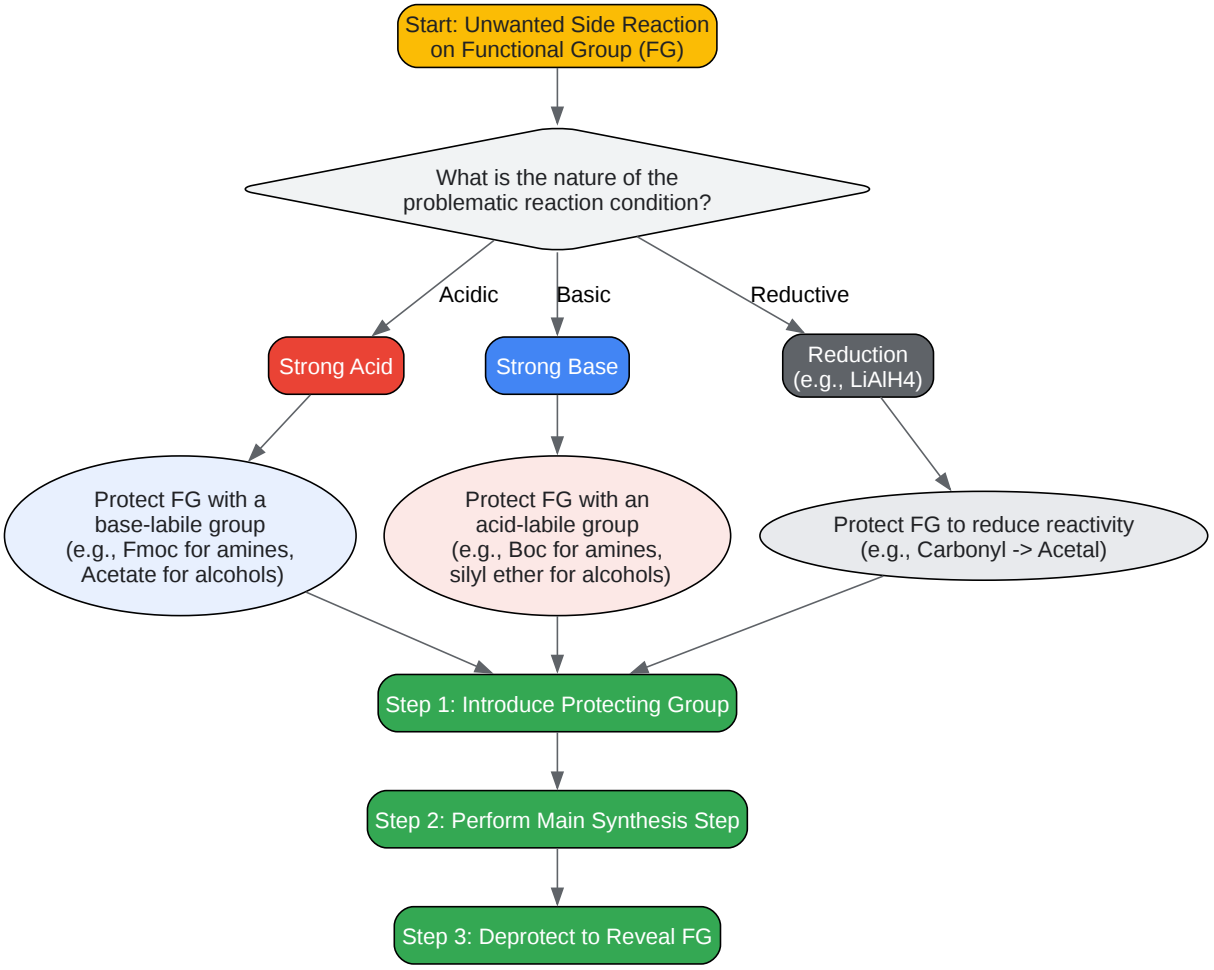
- Select an Orthogonal Protecting Group: Choose a protecting group that is stable under your reaction conditions but can be removed under a different set of conditions that do not affect

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other parts of your molecule. This is known as an "orthogonal strategy".[21][22] For example, a Boc-protected amine is stable to base but cleaved by acid, while an Fmoc-protected amine is stable to acid but cleaved by base.[21]

- Plan the Synthesis: The protection and deprotection steps add to your synthesis, so efficiency is key. Aim for protecting groups that can be installed and removed in high yields under mild conditions.[21]

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Caption: Decision workflow for selecting a protecting group.

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Section 5: Purification & Isolation

Q8: I'm having difficulty purifying my final substituted pyrrolidinone product. What are the best practices?

A8: Pyrrolidinone derivatives can be challenging to purify due to their polarity and potential for hydrogen bonding. A systematic approach is required.

Recommended Purification Workflow:

- Initial Workup: After the reaction, a standard aqueous workup is typically the first step. Be mindful of your product's solubility; if it is highly water-soluble, back-extraction of the aqueous layers may be necessary.
- Chromatography: Flash column chromatography on silica gel is the most common technique.
  - Solvent System: Start with a non-polar solvent system (e.g., hexanes/ethyl acetate) and gradually increase the polarity. For very polar compounds, a dichloromethane/methanol system may be required.
  - Tailing: If the compound streaks on the column (tails), adding a small amount of a modifier to the eluent can help. For basic compounds (like those with a free amine), add 0.5-1% triethylamine. For acidic compounds, add 0.5-1% acetic acid.
  - Instability on Silica: Some N-substituted pyrrolidines can be unstable on silica gel.[23] In these cases, consider using a different stationary phase like alumina (basic or neutral) or reversed-phase (C18) silica.
- Distillation: For liquid products that are thermally stable, vacuum distillation can be an excellent method for purification on a larger scale, especially to remove non-volatile impurities.[24]
- Recrystallization: If your product is a solid, recrystallization can provide material of very high purity. A systematic solvent screen is necessary to find a solvent system where the product is soluble at high temperature but sparingly soluble at low temperature.

Data & Protocols

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Table 1: Comparison of Catalytic Systems for Paal-Knorr Pyrrole Synthesis

Catalyst System	Typical Conditions	Advantages	Disadvantages	Reference
Brønsted Acid (HCl, H_2SO_4)	Reflux in solvent (e.g., EtOH, Toluene)	Inexpensive, simple setup	Harsh conditions, risk of degradation and furan byproduct formation	[2][16]
Brønsted Acid (Acetic Acid)	Reflux in glacial acetic acid	Milder than mineral acids, can act as solvent	Can be slow, may require higher temperatures	[5]
Lewis Acid ($Sc(OTf)_3$, $Yb(OTf)_3$)	RT to 80 °C in solvent (e.g., DCM)	Mild conditions, high yields, can be more selective	Higher cost of catalyst	[3][4]
Heterogeneous (Silica Sulfuric Acid)	Room temperature, solvent-free	Recyclable catalyst, environmentally friendly, simple workup	May have mass transfer limitations	[2]
Microwave Irradiation	Sealed vessel, 80-150 °C, 5-30 min	Drastically reduced reaction times, improved yields	Requires specialized equipment	[1][3]

Protocol 1: Optimized Paal-Knorr Synthesis Using Microwave Irradiation

This protocol is designed to maximize yield and minimize reaction time for the synthesis of N-substituted pyrroles, precursors to many pyrrolidinones.

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Materials:

- 1,4-Diketone (e.g., 2,5-hexanedione, 1.0 eq)
- Primary amine (e.g., aniline, 1.1 eq)
- Glacial Acetic Acid (catalytic amount, e.g., 20 mol%)
- Ethanol (or other suitable microwave-safe solvent)
- Microwave vial (2-5 mL) with stir bar
- Microwave reactor

Procedure:

- In a microwave vial, dissolve the 1,4-diketone (1.0 eq) in a minimal amount of ethanol.
- Add the primary amine (1.1 eq) followed by the catalytic amount of glacial acetic acid.
- Seal the vial tightly with a cap.
- Place the vial in the microwave reactor.
- Irradiate the mixture at a set temperature (e.g., 120 °C) for 10-20 minutes. The reaction progress can be monitored by running several small-scale reactions at different time points.
- After the reaction is complete, allow the vial to cool to room temperature.
- Transfer the reaction mixture to a round-bottom flask and concentrate under reduced pressure to remove the ethanol.
- Partition the residue between ethyl acetate and a saturated aqueous solution of sodium bicarbonate (to neutralize the acetic acid).
- Separate the layers and extract the aqueous phase twice more with ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo.

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- Purify the crude product by flash column chromatography on silica gel.

Protocol 2: Diastereoselective [3+2] Cycloaddition for Pyrrolidine Synthesis

This protocol provides a general method for the synthesis of densely substituted pyrrolidines using an azomethine ylide and an electron-deficient alkene, based on principles described in the literature.[12]

Materials:

- N-metalated azomethine ylide precursor (e.g., derived from an imino ester of proline)
- Dipolarophile (e.g., an α,β-unsaturated ester)
- Silver(I) catalyst (e.g., Ag_2CO_3 or AgOAc, 10 mol%)
- Anhydrous solvent (e.g., Toluene or Dichloromethane)
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- To a flame-dried flask under an inert atmosphere, add the imino ester (1.0 eq), the dipolarophile (1.2 eq), and the silver catalyst (10 mol%).
- Add the anhydrous solvent via syringe.
- Stir the reaction mixture at room temperature (or gentle heating, e.g., 40 °C, if required).
- Monitor the reaction progress by TLC or LC-MS. Reactions can take from a few hours to 48 hours.
- Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst, washing with the reaction solvent.
- Concentrate the filtrate under reduced pressure.

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- Purify the crude product by flash column chromatography. The high diastereoselectivity often means that the major diastereomer can be isolated cleanly.[12]

References

- Progress in the Stereoselective Synthesis Methods of Pyrrolidine-Containing Drugs and Their Precursors. MDPI. [Link]
- Stereoselective Synthesis of Quaternary Pyrrolidine-2,3-diones and β-Amino Acids. ACS Publications. [Link]
- Cobalt-Catalyzed Regioselective Synthesis of Pyrrolidinone Derivatives by Reductive Coupling of Nitriles and Acrylamides. Organic Chemistry Portal. [Link]
- Stereoselective Synthesis of Densely Substituted Pyrrolidines via a [3 + 2] Cycloaddition Reaction between Chiral N-tert-Butanesulfinylazadienes and Azomethine Ylides. NIH. [Link]
- Stereoselective synthesis of pyrrolidine derivatives via reduction of substituted pyrroles. PubMed. [Link]
- A new path to enantioselective substituted pyrrolidines. Mapping Ignorance. [Link]
- Challenges in Catalytic Manufacture of Renewable Pyrrolidinones from Fermentation Derived Succinate. Semantic Scholar. [Link]
- Synthesis of Functionalized Pyrrolidinone Scaffolds via Smiles-Truce Cascade. ACS Publications. [Link]
- Challenges in Catalytic Manufacture of Renewable Pyrrolidinones from Fermentation Derived Succinate. ResearchGate. [Link]
- Stereoselective synthesis of pyrrolidinones via nitro-Mannich reaction. UCL Discovery. [Link]
- Tolerance of functional groups, substituent group diversity and structure diversity in the N-removal and deconstruction of pyrrolidine scaffold. ResearchGate. [Link]
- Pyrrolidine synthesis. Organic Chemistry Portal. [Link]

© 2026 BenchChem. All rights reserved.

- Stereoselective synthesis of spirocyclic pyrrolidines/pyrrolizidines/pyrrolothiazolidines using L-proline functionalized manganese ferrite nanorods as a novel heterogeneous catalyst. RSC Publishing. [Link]
- Isolation of N-Ethyl-2-pyrrolidinone-Substituted Flavanols from White Tea Using Centrifugal Countercurrent Chromatography Off-Line ESI-MS Profiling and Semi-Preparative Liquid Chromatography. NIH. [Link]
- High Performance Ru Loaded MgO Nanoparticle Catalysts for the Hydrogenation of Pyrrole to Pyrrolidine. ResearchGate. [Link]
- Protecting Group Strategies for Complex Molecule Synthesis in Medicinal Chemistry. Journal of Chemical and Pharmaceutical Research. [Link]
- Hydrogenation of Succinimide to 2- Pyrrolidone Over Solid Catalysts. ResearchGate. [Link]
- B(C6F5)3-Catalyzed Dehydrogenation of Pyrrolidines to Form Pyrroles. NIH. [Link]
- Synthesis of New Optically Active 2-Pyrrolidinones. NIH. [Link]
- Macrocyclization via Ring-Closing Metathesis in Drug Discovery and Process Chemistry. drughunter.com. [Link]
- Asymmetric 'Clip-Cycle' Synthesis of Pyrrolidines and Spiropyrrolidines. White Rose Research Online. [Link]
- Efficient Method for the Synthesis of Chiral Pyrrolidine Derivatives via Ring-Closing Enyne Metathesis Reaction. Organic Chemistry Portal. [Link]
- PROTECTING GROUPS FOR ORGANIC SYNTHESIS. Neliti. [Link]
- Paal–Knorr synthesis of pyrroles. RGM College Of Engineering and Technology. [Link]
- Paal–Knorr synthesis. Wikipedia. [Link]
- Scaffold Simplification Yields Potent Antibacterial Agents That Target Bacterial Topoisomerases. MDPI. [Link]

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- Selective synthesis of pyrrolidin-2-ones and 3-iodopyrroles via the ring contraction and deformylative functionalization of piperidine derivatives. RSC Publishing. [Link]
- Protecting group. Wikipedia. [Link]
- The endo-aza-Michael addition in the synthesis of piperidines and pyrrolidines. DR-NTU. [Link]
- The endo-aza-Michael addition in the synthesis of piperidines and pyrrolidines. Organic & Biomolecular Chemistry. [Link]
- Development of the Enabling Route for Glecaprevir via Ring-Closing Metathesis. ACS Publications. [Link]
- The endo-aza-Michael addition in the synthesis of piperidines and pyrrolidines. ResearchGate. [Link]
- Cascade aza-Michael Addition-Cyclizations; Toward Renewable and Multifunctional Carboxylic Acids for Melt-Polycondensation. Frontiers. [Link]
- Efficient method for the synthesis of chiral pyrrolidine derivatives via ring-closing enyne metathesis reaction. PubMed. [Link]
- Acid Mediated Ring Closing Metathesis: A Powerful Synthetic Tool Enabling the Synthesis of Clinical Stage Kinase Inhibitors. PubMed. [Link]

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. rgmcet.edu.in [rgmcet.edu.in]
- 3. pdf.benchchem.com [pdf.benchchem.com]

- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. dr.ntu.edu.sg [dr.ntu.edu.sg]
- 7. Frontiers | Cascade aza-Michael Addition-Cyclizations; Toward Renewable and Multifunctional Carboxylic Acids for Melt-Polycondensation [frontiersin.org]
- 8. researchgate.net [researchgate.net]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. mdpi.com [mdpi.com]
- 11. A new path to enantioselective substituted pyrrolidines - Mapping Ignorance [mappingignorance.org]
- 12. Stereoselective Synthesis of Densely Substituted Pyrrolidines via a [3 + 2] Cycloaddition Reaction between Chiral N-tert-Butanesulfinylazadienes and Azomethine Ylides - PMC [pmc.ncbi.nlm.nih.gov]
- 13. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 14. Stereoselective synthesis of pyrrolidine derivatives via reduction of substituted pyrroles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Cobalt-Catalyzed Regioselective Synthesis of Pyrrolidinone Derivatives by Reductive Coupling of Nitriles and Acrylamides [organic-chemistry.org]
- 16. Paal–Knorr synthesis - Wikipedia [en.wikipedia.org]
- 17. drughunter.com [drughunter.com]
- 18. Acid Mediated Ring Closing Metathesis: A Powerful Synthetic Tool Enabling the Synthesis of Clinical Stage Kinase Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Efficient Method for the Synthesis of Chiral Pyrrolidine Derivatives via Ring-Closing Enyne Metathesis Reaction [organic-chemistry.org]
- 20. Protecting group - Wikipedia [en.wikipedia.org]
- 21. media.neliti.com [media.neliti.com]
- 22. jocpr.com [jocpr.com]
- 23. pdf.benchchem.com [pdf.benchchem.com]
- 24. pdf.benchchem.com [pdf.benchchem.com]

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